A Technical Guide to the Spectroscopic Characterization of 1,5-Dimethyl-2-furanmethanol

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Compound of Interest

Compound Name:	*1,5-Dimethyl-2-furanmethanol*
CAS No.:	*14003-15-7*
Cat. No.:	*B8739037*

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Introduction

In the landscape of pharmaceutical and materials science, the precise structural elucidation of organic molecules is paramount. **1,5-Dimethyl-2-furanmethanol** is a substituted furan derivative with potential applications as a building block in organic synthesis. Its chemical architecture, featuring a furan ring, two methyl groups, and a primary alcohol, presents a distinct spectroscopic fingerprint. This guide provides an in-depth analysis of **1,5-Dimethyl-2-furanmethanol** using Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. Our focus is not merely on the data but on the underlying principles that dictate the spectral outcomes, offering researchers and drug development professionals a robust framework for characterization.

Molecular Structure and Spectroscopic Rationale

The strategic placement of substituents on the furan ring dictates the electronic environment of each atom, which in turn governs the spectroscopic data. Understanding this structure is the first step in predicting and interpreting the resulting spectra.

Figure 2: Workflow for ^{1}H NMR analysis.

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^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

Carbon-13 NMR provides direct insight into the carbon framework of a molecule. [1]As the natural abundance of ^{13}C is low (~1.1%), spectra are typically acquired with proton decoupling, resulting in a single sharp peak for each chemically non-equivalent carbon atom.

The chemical shifts in ^{13}C NMR are highly sensitive to the electronic environment. Carbons attached to the electronegative oxygen of the furan ring and the hydroxyl group will be deshielded and appear at a lower field (higher ppm).

Predicted ^{13}C NMR Spectral Data

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C2	150 - 160	Furan ring carbon attached to the substituted methanol group, highly deshielded.
C5	145 - 155	Furan ring carbon attached to the methyl group and adjacent to the oxygen atom.
C3	105 - 115	Furan ring carbon, expected to be shielded relative to C2 and C5.
C4	108 - 118	Furan ring carbon, similar environment to C3.
CH(OH)CH$_3$	60 - 70	Methine carbon attached to the hydroxyl group.
5-CH$_3$	10 - 15	Methyl carbon attached to the furan ring.
CH(OH)CH$_3$	20 - 30	Methyl carbon of the ethanol substituent.

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Note: The above table is based on the interpretation of "**1,5-Dimethyl-2-furanmethanol**" as 1-(5-methylfuran-2-yl)ethanol.

Experimental Protocol for ^{13}C NMR Spectroscopy

The protocol for ^{13}C NMR is similar to that for ^{1}H NMR, with the primary difference being the acquisition parameters, which are adjusted to account for the lower sensitivity and wider chemical shift range of the ^{13}C nucleus. A proton-decoupled pulse sequence is standard.

Figure 3: Workflow for ^{13}C NMR analysis.

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. [2]

Predicted IR Absorption Bands

The key functional groups in **1,5-Dimethyl-2-furanmethanol** will produce characteristic absorption bands.

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity	Functional Group
O-H Stretch	3500 - 3200	Strong, Broad	Alcohol
C-H Stretch (sp^3)	3000 - 2850	Medium	Methyl, Methylene groups
C-H Stretch (sp^2)	3150 - 3100	Weak	Furan ring
C=C Stretch	1600 - 1500	Medium	Furan ring
C-O Stretch	1260 - 1050	Strong	Alcohol and Furan Ether

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The O-H stretching vibration of alcohols typically appears as a very intense and broad band in the 3500-3200 cm^{-1} region when hydrogen bonding is present, as in a neat liquid sample. [3]The C-O stretching vibration for alcohols is also strong and appears in the 1260-1050 cm^{-1} range. [3]

Experimental Protocol for IR Spectroscopy (Liquid Film)

Figure 4: Workflow for IR analysis (Liquid Film/ATR).

Conclusion: A Synthesized Spectroscopic Identity

The combination of ^{1}H NMR, ^{13}C NMR, and IR spectroscopy provides a comprehensive and self-validating characterization of 1,5-Dimethyl-2-furanmethanol. The ^{1}H NMR spectrum confirms the number and connectivity of protons, the ^{13}C NMR spectrum reveals the carbon backbone, and the IR spectrum identifies the key functional groups. The predicted data, when correlated, should provide an unambiguous confirmation of the molecular structure. For definitive assignment, comparison with spectral data from a verified standard or a comprehensive database like the Spectral Database for Organic Compounds (SDBS) is recommended. [7][8]

References

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- Infrared spectra of MeOH, furan, and the co-deposition of them at 14 K. ResearchGate. Available at: [Link]
- THE PROTON RESONANCE SPECTRA OF FURAN AND PYRROLE. Canadian Science Publishing. Available at: [Link]
- 13 C NMR SPECTRA OF SAMPLE 8 (FURAN DERIVATIVE FROM EMLO), UPPER... ResearchGate. Available at: [Link]
- Spectral Database for Organic Compounds. Wikipedia. Available at: [Link]
- Spectral Database for Organic Compounds. Bioregistry. Available at: [Link]
- Reflection absorption infrared spectroscopy of the surface chemistry of furfural on Pd(111). AIP Publishing. Available at: [Link]
- The Carbon-13 Nuclear Magnetic Resonance Spectra of Furan, Pyrrole, Thiophene, and Some of Their Methyl Derivatives. ACS Publications. Available at: [Link]
- 1 H NMR chemical shifts of furan and thiophene protons for compounds 5-8 recorded in CDCl3. ResearchGate. Available at: [Link]
- Spectral Database for Organic Compounds. re3data.org. Available at: [Link]
- Spectral Database for Organic Compounds, SDBS. UW-Madison Libraries. Available at: [Link]
- Spectral database for organic compounds, SDBS. Lafayette College Libraries. Available at: [Link]
- Proton NMR splitting in 2-substituted furan. Chemistry Stack Exchange. Available at: [Link]
- Chemical shifts. University of Regensburg. Available at: [Link]
- Chemical constitution of polyfurfuryl alcohol investigated by FTIR and Resonant Raman spectroscopy. ScienceDirect. Available at: [Link]
- 2-Furanmethanethiol. SpectraBase. Available at: [Link]

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- Supplementary Information. Royal Society of Chemistry. Available at: [Link]
- CONTENTS 1. 13C NMR spectroscopy • Chemical shift. University of Delhi. Available at: [Link]
- IR: alcohols. UCLA Chemistry and Biochemistry. Available at: [Link]
- NMR Chemical Shifts of Trace Impurities. ACS Publications. Available at: [Link]
- How can you distinguish the following compounds using: a. their infrared spectra?. Pearson. Available at: [Link]
- rel-(2R,5R,.alpha.S)-.alpha.-(1-Methylethyl)-5-methyltetrahydrofuran-2-methanol. SpectraBase. Available at: [Link]
- NMR Chemical Shifts of Common Solvents as Trace Impurities. Carl ROTH. Available at: [Link]
- 1 H and 13 C NMR spectra of isolated (a) dimethyl 2,5-furandicarboxylate. ResearchGate. Available at: [Link]
- A Validated 1H NMR Method for the Quantitation of 5-Hydroxymethyl-2(5H)-Furanone. PMC. Available at: [Link]
- 5-[(Dimethylamino)methyl]-2-furanmethanol. LookChem. Available at: [Link]
- 2-FURANMETHANOL. Ataman Kimya. Available at: [Link]
- 2-furanmethanol furfuryl alcohol, with atom numbering. ResearchGate. Available at: [Link]

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Sources

- 1. bhu.ac.in [bhu.ac.in]
- 2. How can you distinguish the following compounds using: a. their i... | Study Prep in Pearson+ [pearson.com]
- 3. orgchemboulder.com [orgchemboulder.com]
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